

Application Notes and Protocols: Safe Handling of 3-Methyl-1,2-butadiene

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Compound of Interest

Compound Name: 3-Methyl-1,2-butadiene

Cat. No.: B1215419

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Introduction

3-Methyl-1,2-butadiene, also known as 1,1-dimethylallene, is a colorless, highly flammable liquid organic compound with the chemical formula C₅H₈.^{[1][2]} It is primarily used in organic synthesis reactions as an intermediate for producing rubber, plastics, and other chemicals.^{[3][4]} Due to its high volatility, flammability, and specific health hazards, strict adherence to safety protocols is essential when handling this compound in a research or drug development setting. These application notes provide detailed safety precautions, handling protocols, and emergency procedures to minimize risks for laboratory personnel.

Hazard Identification and Classification

3-Methyl-1,2-butadiene is classified as a hazardous chemical under the Globally Harmonized System (GHS).^[2] The primary hazards include its extreme flammability and the potential for serious health effects upon exposure.^[2]

Table 1: GHS Hazard Classification for **3-Methyl-1,2-butadiene**

Hazard Class	Hazard Statement	Signal Word	Pictogram(s)
Flammable Liquids (Category 2)	H225: Highly flammable liquid and vapor. [2]	Danger	
Aspiration Hazard (Category 1)	H304: May be fatal if swallowed and enters airways. [2]	Danger	स्वास्थ्य खतरा
Skin Irritation (Category 2)	H315: Causes skin irritation. [2]	Warning	!
Eye Irritation (Category 2A)	H319: Causes serious eye irritation. [2]	Warning	!

| Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation |
H335: May cause respiratory irritation.[\[2\]](#) | Warning | ! |

Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Methyl-1,2-butadiene** is critical for safe handling and storage. Its low flash point and boiling point indicate a significant fire and explosion hazard at ambient temperatures.

Table 2: Physical and Chemical Properties of **3-Methyl-1,2-butadiene**

Property	Value
Molecular Formula	<chem>C5H8</chem> [1] [2] [3]
Molecular Weight	68.12 g/mol [1] [2]
Appearance	Colorless to almost colorless liquid [1]
Boiling Point	40-41 °C (104-106 °F) [1] [3]
Melting Point	-148 °C (-234 °F)
Flash Point	-12 °C (10.4 °F) - closed cup
Density	0.694 g/mL at 25 °C [1]
Vapor Pressure	426 mmHg at 25 °C [2]
Solubility	Soluble in ether, benzene, acetone, and ethanol. [1] [3]

| Refractive Index | $n_{20/D}$ 1.419[\[1\]](#) |

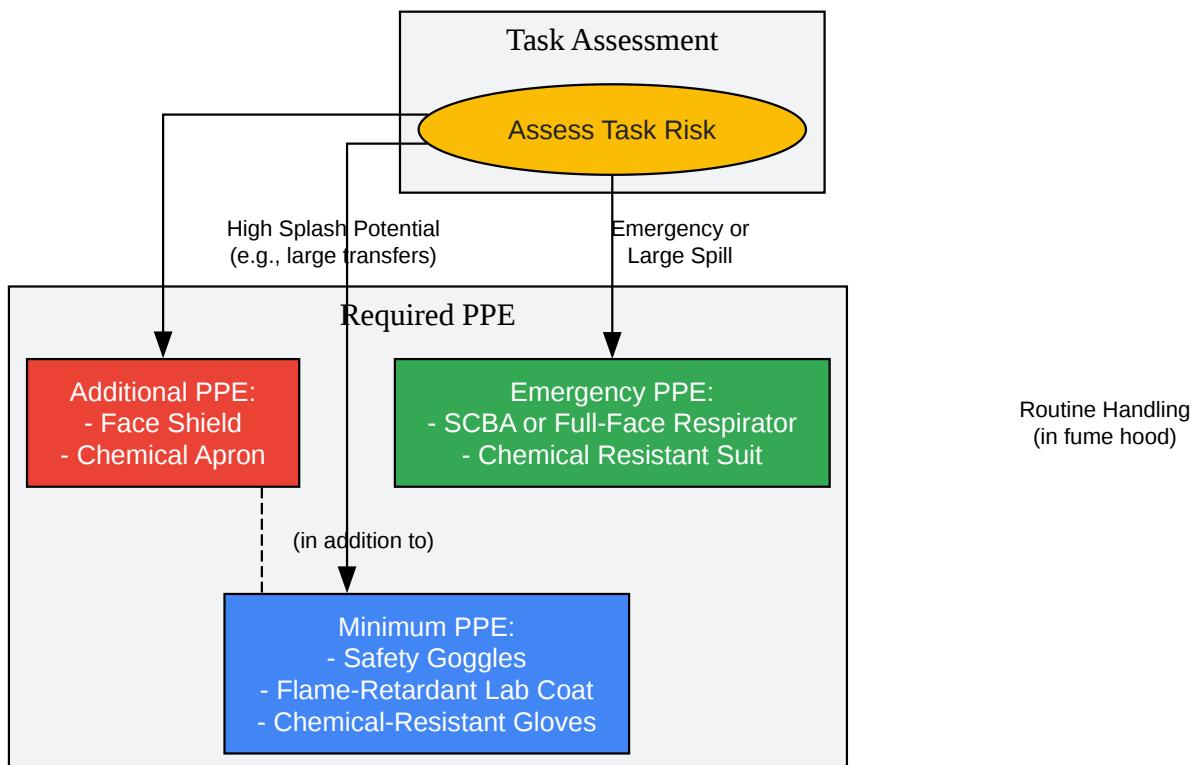
Personal Protective Equipment (PPE) Protocol

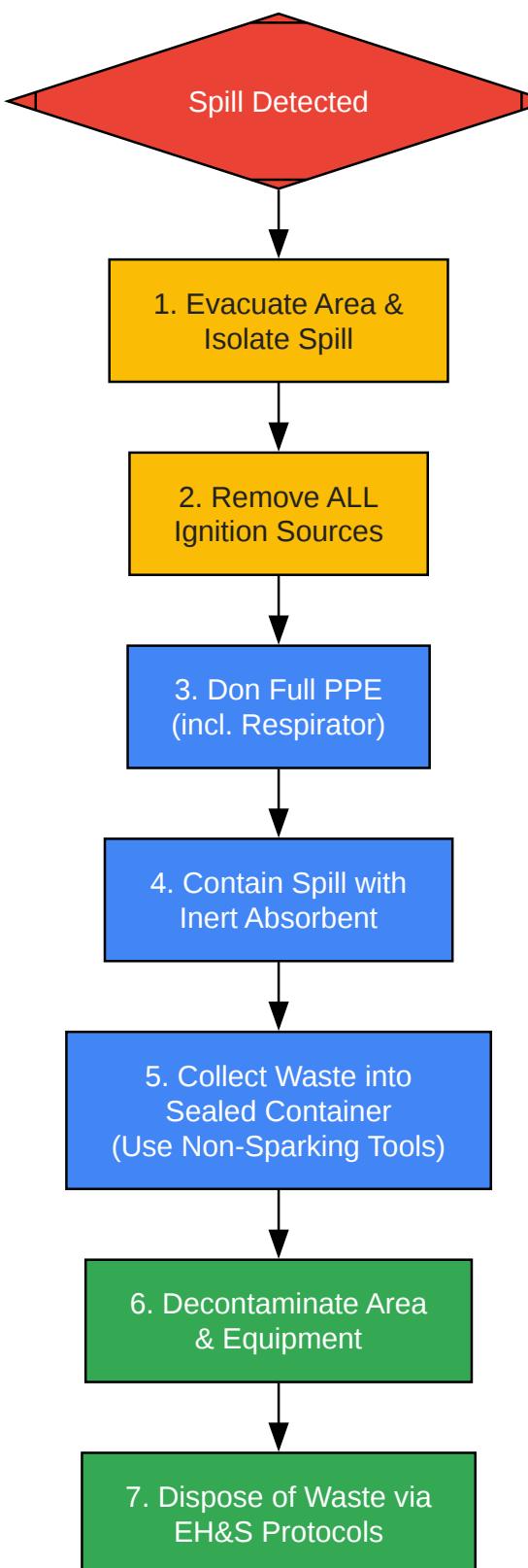
A risk assessment should be performed before any handling of **3-Methyl-1,2-butadiene** to ensure appropriate PPE is selected. The following protocol outlines minimum requirements.

Experimental Protocol for PPE Selection:

- Eye and Face Protection: Wear chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[\[5\]](#) In situations with a high potential for splashing, a face shield must be worn in addition to goggles.[\[6\]](#)
- Skin and Body Protection: Wear a flame-retardant lab coat and appropriate protective gloves (e.g., Butyl or Viton gloves are often recommended for similar chemicals) to prevent skin contact.[\[5\]](#)[\[7\]](#) Ensure clothing is antistatic.[\[8\]](#) An emergency shower must be readily accessible.[\[5\]](#)
- Respiratory Protection: All handling should occur in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)[\[9\]](#) If exposure limits are likely to be exceeded or ventilation

is inadequate, use a NIOSH/MSHA-approved respirator with an appropriate organic vapor cartridge.[5][7]



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